Application Notes and Protocols for 3,5-Dimethyl-4-hydroxybenzonitrile-d8

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Compound of Interest

Compound Name:	*3,5-Dimethyl-4-hydroxybenzonitrile-d8*
Cat. No.:	*B589467*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling and storage of **3,5-Dimethyl-4-hydroxybenzonitrile-d8** (CAS No. 1142096-16-9). This deuterated compound is valuable as an intermediate in the synthesis of various drugs, including potential HIV replication inhibitors.[1][2] Its isotopic labeling makes it particularly useful in studies of drug metabolism and pharmacokinetics, as the carbon-deuterium bond is stronger than the carbon-hydrogen bond, potentially slowing metabolic breakdown.

Physicochemical and Storage Data

Proper storage and handling are crucial to maintain the integrity and stability of **3,5-Dimethyl-4-hydroxybenzonitrile-d8**. The following table summarizes its key properties and recommended storage conditions.

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Parameter	Value	References
Chemical Name	3,5-Dimethyl-4-hydroxybenzonitrile-d8	
CAS Number	1142096-16-9	
Molecular Formula	C_9HD_8NO	
Molecular Weight	155.22 g/mol	
Appearance	White solid	[3][4]
Storage Temperature	2-8°C (Refrigerator)	[4]
Storage Conditions	Keep container tightly closed in a dry, well-ventilated place. Protect from air and light.	[4]
Shipping Conditions	Ambient	
Solubility	Soluble in Chloroform, Dichloromethane, DMSO	[4]

Experimental Protocols

Due to the phenolic nature of this compound, specific safety and handling protocols must be followed. The following protocols provide a general framework for its use as a chemical intermediate.

General Safety and Handling of Phenolic Compounds

Phenolic compounds can be corrosive and toxic. Always handle **3,5-Dimethyl-4-hydroxybenzonitrile-d8** within a certified chemical fume hood.[5]

Personal Protective Equipment (PPE):

- Gloves: Wear chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber). Double-gloving is recommended.
- Eye Protection: Chemical safety goggles and a face shield should be worn.

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- Lab Coat: A fully buttoned lab coat is mandatory. For tasks with a high splash potential, a chemically resistant apron should be worn over the lab coat.

Spill and Waste Disposal:

- Have a chemical spill kit readily available.
- Dispose of all waste containing this compound as hazardous chemical waste according to institutional guidelines.

Protocol for Use as a Chemical Intermediate in a Coupling Reaction

This protocol outlines a general procedure for using **3,5-Dimethyl-4-hydroxybenzonitrile-d8** as a starting material in a palladium-catalyzed cross-coupling reaction. Note: This is a representative protocol and may require optimization for specific substrates and reaction conditions.

Materials:

- **3,5-Dimethyl-4-hydroxybenzonitrile-d8**
- Palladium catalyst (e.g., $Pd(PPh_3)_4$)
- Base (e.g., K_2CO_3, Cs_2CO_3)
- Coupling partner (e.g., an aryl halide or triflate)
- Anhydrous, degassed solvent (e.g., Dioxane, Toluene, or DMF)
- Inert gas supply (Argon or Nitrogen)
- Schlenk line or glovebox
- Standard glassware for inert atmosphere reactions

Procedure:

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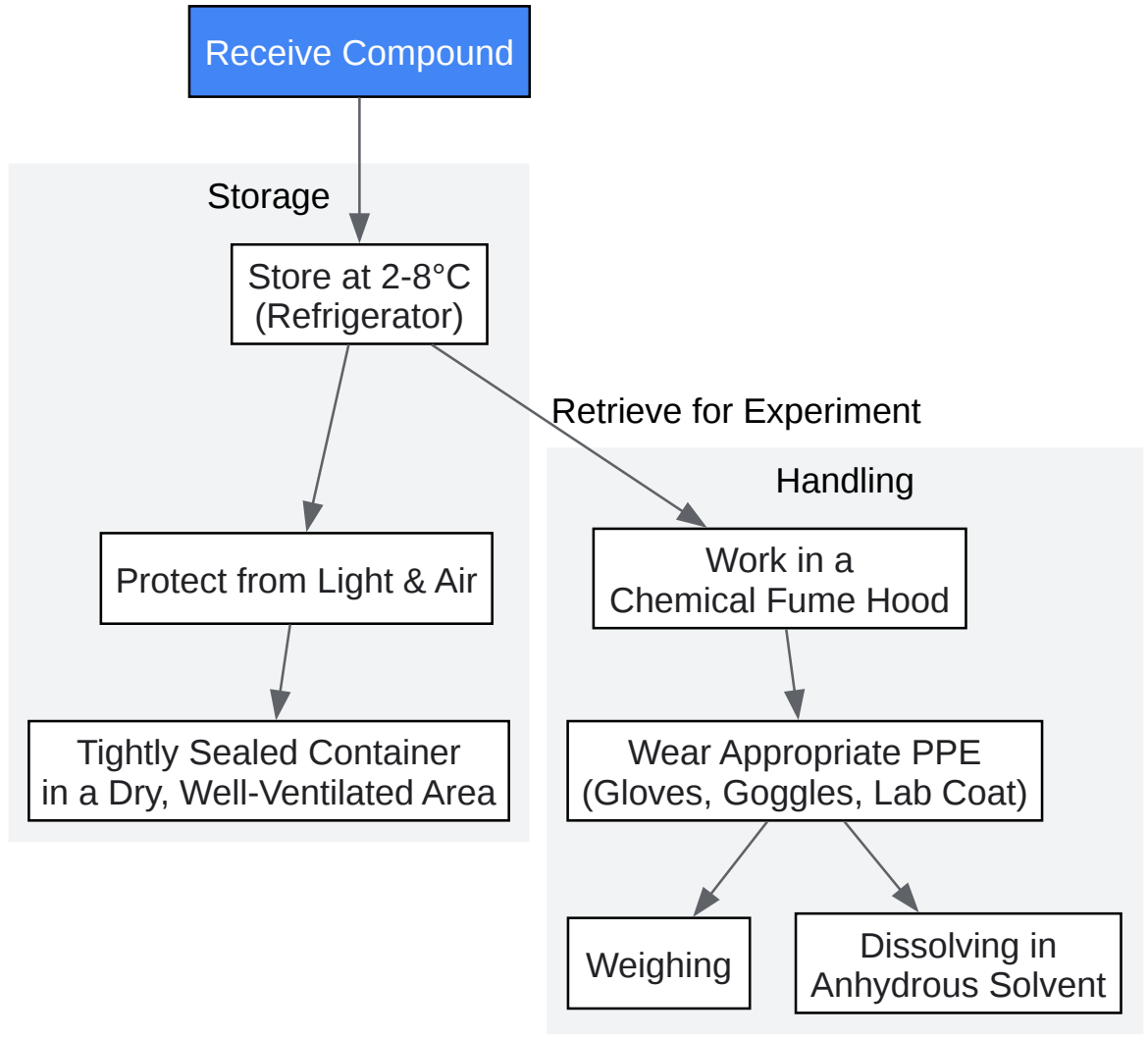
- Reaction Setup:
  - To a dry Schlenk flask under an inert atmosphere, add **3,5-Dimethyl-4-hydroxybenzonitrile-d8**, the coupling partner, the palladium catalyst, and the base.
  - Evacuate and backfill the flask with inert gas three times.
- Solvent Addition:
  - Add the anhydrous, degassed solvent via syringe.
- Reaction:
  - Heat the reaction mixture to the desired temperature (e.g., 80-120°C) with stirring.
  - Monitor the reaction progress by an appropriate analytical technique (e.g., TLC, LC-MS, or GC-MS).
- Work-up:
  - Once the reaction is complete, cool the mixture to room temperature.
  - Quench the reaction with an appropriate aqueous solution (e.g., water or saturated ammonium chloride).
  - Extract the aqueous layer with an organic solvent (e.g., ethyl acetate, dichloromethane).
  - Combine the organic layers, dry over an anhydrous drying agent (e.g., Na_2SO_4 or $MgSO_4$), filter, and concentrate under reduced pressure.
- Purification:
  - Purify the crude product by a suitable method, such as column chromatography, recrystallization, or preparative HPLC.

Visualized Workflows

Storage and Handling Workflow

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Storage and Handling Workflow for 3,5-Dimethyl-4-hydroxybenzonitrile-d8

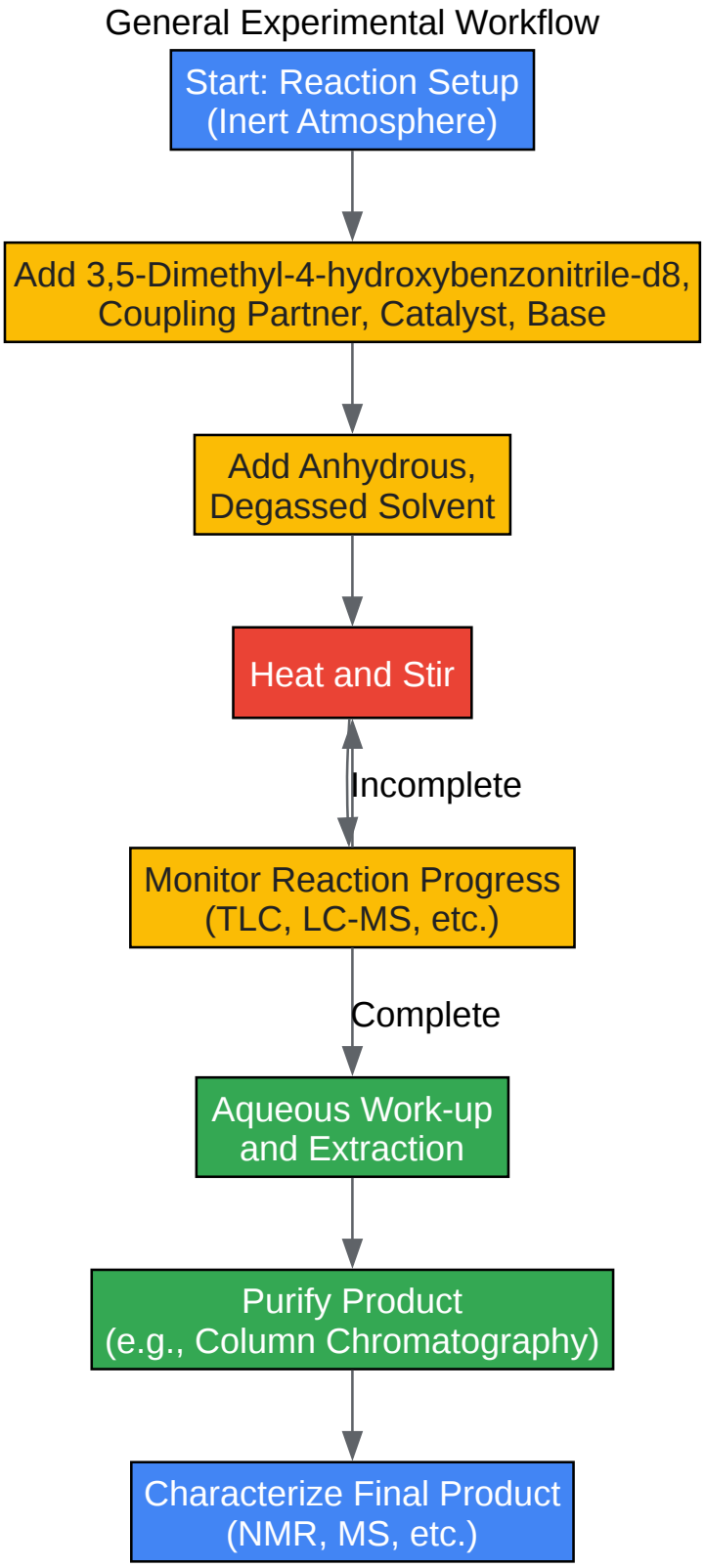


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Caption: Workflow for the proper storage and handling of the compound.

General Experimental Workflow as a Chemical Intermediate

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Caption: A generalized workflow for a cross-coupling reaction.

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